

Comparative Guide: Spectral Characteristics of 5-Chloro-2-methoxyphenol and Its Isomers

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Compound of Interest

Compound Name: 5-Chloro-2-methoxyphenol

CAS No.: 3743-23-5

Cat. No.: B3024740

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Executive Summary

5-Chloro-2-methoxyphenol (also known as 5-chloroguaiacol) is a critical intermediate in the synthesis of pharmaceuticals and agrochemicals. Its structural integrity is often challenged by the presence of positional isomers, most notably 4-chloro-2-methoxyphenol (4-chloroguaiacol). While these isomers share the same molecular mass (158.58 g/mol) and functional groups, they exhibit distinct physical and spectral properties driven by the electronic effects of the chlorine substitution pattern.

This guide provides a technical roadmap for researchers to definitively distinguish **5-chloro-2-methoxyphenol** from its isomers using Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Structural Isomerism & Physical Properties

The primary distinction between the target molecule and its closest isomer lies in the position of the chlorine atom relative to the hydroxyl (OH) and methoxy (OMe) groups.

Feature	5-Chloro-2-methoxyphenol (Target)	4-Chloro-2-methoxyphenol (Isomer)
CAS Number	3743-23-5	16766-30-6
Structure	Cl at position 5 (meta to OMe)	Cl at position 4 (para to OH)
Physical State (RT)	Solid (Crystalline powder)	Liquid (or low-melting solid)
Melting Point	161 – 163.5 °C	16 – 17 °C
Boiling Point	237 – 239 °C	241 °C
Acidity (pKa)	~8.5 (Estimated)	9.52



*Critical Insight: The most immediate diagnostic test is physical state. At room temperature, **5-chloro-2-methoxyphenol** is a stable solid, whereas the 4-chloro isomer is a liquid. This huge discrepancy in melting point is due to crystal packing efficiency; the 5-chloro substitution allows for more effective intermolecular hydrogen bonding compared to the 4-chloro derivative.*

Comparative Spectral Analysis

A. ¹H NMR Spectroscopy (The Gold Standard)

NMR provides the most definitive structural proof. The coupling patterns (splitting) of the aromatic protons are unique to each isomer due to the different arrangement of neighboring hydrogens.

5-Chloro-2-methoxyphenol

- Substitution Pattern: 1-OH, 2-OMe, 5-Cl.
- Protons: Located at positions 3, 4, and 6.[\[1\]](#)
- Coupling Logic:

- H3 (d): Ortho to H4. Appears as a doublet (Hz).
- H4 (dd): Ortho to H3 and meta to H6. Appears as a doublet of doublets (Hz).
- H6 (d): Meta to H4 (isolated by Cl and OH). Appears as a doublet (Hz).

4-Chloro-2-methoxyphenol[2][3][4][5][6][7]

- Substitution Pattern: 1-OH, 2-OMe, 4-Cl.
- Protons: Located at positions 3, 5, and 6.[1]
- Coupling Logic:
 - H3 (d): Meta to H5 (isolated by Cl and OMe). Appears as a narrow doublet (Hz).
 - H5 (dd): Ortho to H6 and meta to H3.
 - H6 (d): Ortho to H5.
 - Note: In 4-chloroguaiacol, the H5 and H6 signals often overlap or appear as a complex multiplet around 6.80–6.85 ppm due to similar electronic shielding.

Summary Table: ¹H NMR Data (CDCl₃, 400 MHz)

Proton	5-Chloro-2-methoxyphenol (ppm)	4-Chloro-2-methoxyphenol (ppm)
-OCH ₃	~3.85 (s)	3.82 (s)
-OH	~5.70 (s, broad)	5.70 (s, broad)
Ar-H (A)	6.85 (d, J=8.5 Hz) (H3)	6.83 (m) (H5/H6 overlap)
Ar-H (B)	6.78 (dd, J=8.5, 2.5 Hz) (H4)	6.83 (m) (H5/H6 overlap)
Ar-H (C)	6.92 (d, J=2.5 Hz) (H6)	6.90 (d, J=2.5 Hz) (H3)

B. Mass Spectrometry (MS)

Both isomers show a molecular ion peak

at m/z 158 and the characteristic Chlorine isotope pattern (ratio at m/z 158/160). However, fragmentation pathways differ slightly due to the "ortho effect."

- 4-Chloro Isomer: The base peak is often observed at m/z 143 (). The loss of the methyl group is favored.
- 5-Chloro Isomer: Also exhibits m/z 143, but the relative intensity of the peak (m/z 123) can vary depending on the ionization energy, though it is generally less dominant than methyl loss.

C. UV-Vis Spectroscopy

- Hypsochromic Shift: 4-substitution typically causes a slight blue shift (lower wavelength) compared to 5-substitution due to the resonance effects of the chlorine atom para to the hydroxyl group.
- :
 - 5-Chloro: ~280-285 nm

- 4-Chloro: ~274-278 nm

Experimental Protocols

Protocol A: Rapid Identification via Melting Point

Use this for initial screening of solid samples.

- Sample Prep: Dry the sample under vacuum at room temperature for 1 hour to remove residual solvent.
- Apparatus: Capillary melting point apparatus (e.g., Stuart SMP10).
- Procedure:
 - Pack 2-3 mm of sample into a capillary tube.
 - Ramp temperature at 10°C/min until 140°C.
 - Slow ramp to 1°C/min.
- Validation:
 - Target (5-Cl): Remains solid until >160°C.
 - Isomer (4-Cl): Will be liquid before the test starts or melt immediately.

Protocol B: Definitive Structural Confirmation (1H NMR)

Use this for purity analysis and final validation.

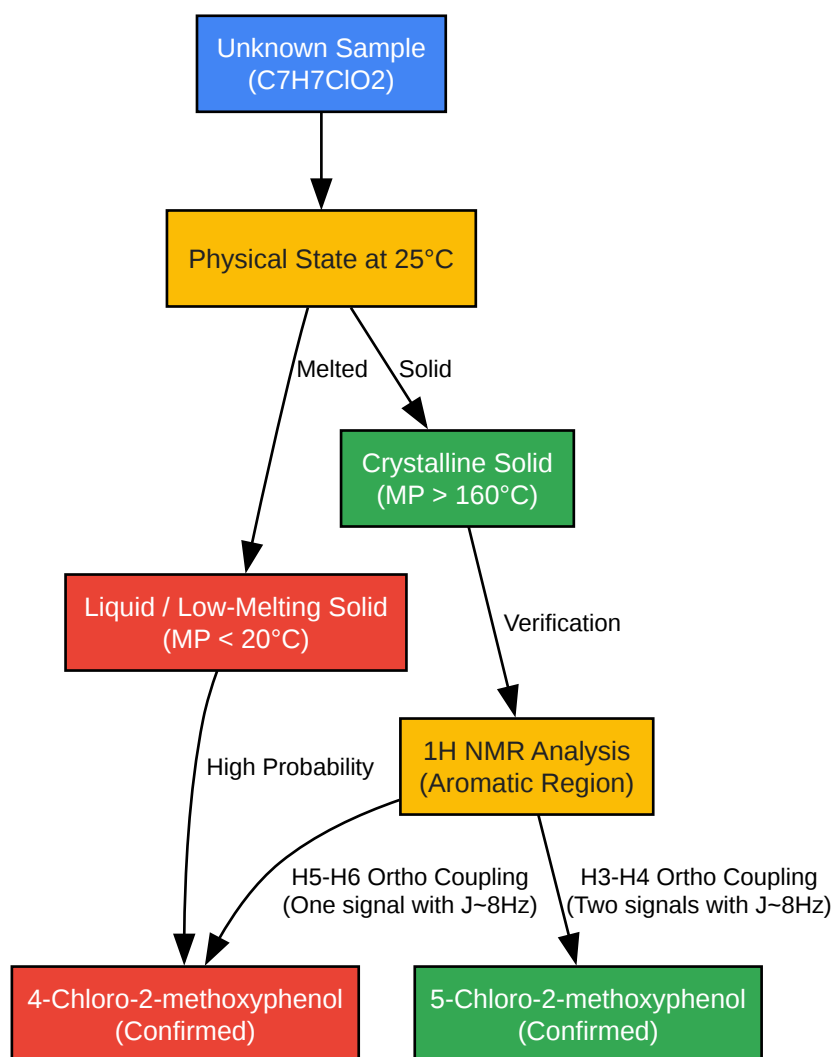
- Solvent: Dissolve ~10 mg of sample in 0.6 mL of CDCl₃ (Deuterated Chloroform). DMSO-d₆ is an alternative if solubility is poor, but OH peak will shift.
- Acquisition: Run 1H NMR with at least 16 scans to resolve splitting patterns.
- Analysis:
 - Zoom into the aromatic region (6.5 – 7.2 ppm).

- Look for the large coupling constant ($J > 8$ Hz).
- 5-Cl: You will see two signals with large splitting (H3 and H4).[1]
- 4-Cl: You will see one signal with large splitting (H6) coupled to H5, but H3 will be a sharp doublet with only small coupling.

Visualizations

Figure 1: Isomer Identification Workflow

This flowchart outlines the logical steps to distinguish the two isomers.

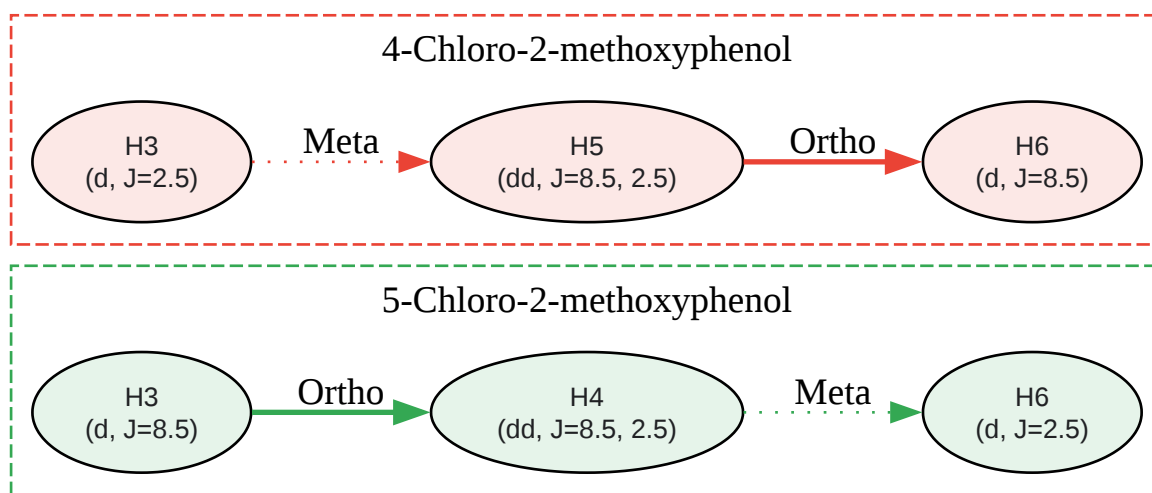


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Caption: Decision tree for distinguishing **5-Chloro-2-methoxyphenol** from its 4-chloro isomer based on physical state and NMR coupling.

Figure 2: NMR Splitting Logic

Visual representation of the proton coupling networks.



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Caption: Proton coupling networks. Green arrows indicate the target molecule's distinct ortho-coupling pattern between H3 and H4.

References

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